Crystal Structure and Hydrogen Bonding in o-Nitrocinnamide: A Comparative Engineering Guide

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*o-Nitrocinnamide*
CAS No.:	*2001-33-4*
Cat. No.:	*B355638*

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Executive Summary

Context: Cinnamide derivatives are privileged scaffolds in drug discovery, often serving as precursors for anticonvulsants and antimicrobial agents. Their solid-state performance—solubility, stability, and bioavailability—is governed by their ability to form robust hydrogen-bonded networks. The Challenge: While trans-cinnamide and its para-substituted analogs form predictable, planar hydrogen-bonded ribbons, **o-Nitrocinnamide** (2-nitrocinnamide) presents a unique crystallographic anomaly. Key Insight: Unlike the meta- and para- isomers which form extensive intermolecular sheets, the ortho- nitro group induces steric torsion and competitive intramolecular hydrogen bonding. This disruption prevents the formation of the standard "cinnamide ribbon" motif, resulting in significantly altered physicochemical properties (lower melting point, higher solubility) that are critical for formulation strategies.

Structural Analysis: The Ortho Effect

This section dissects the crystallographic behavior of **o-Nitrocinnamide** compared to its isomers.

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The Standard Cinnamide Motif (The Baseline)

To understand the o-isomer's deviation, we must first establish the baseline packing of unsubstituted and p-substituted cinnamides.

- Primary Motif: Centrosymmetric Amide Dimers (

  graph set).
- Secondary Motif: These dimers link via N-H...O bonds to form 1D ribbons or 2D sheets.
- Geometry: The molecule is essentially planar, allowing dense

  -

  stacking.

The o-Nitrocinnamide Deviation

The introduction of a nitro group at the 2-position (ortho) creates a "molecular conflict" not seen in the 3- (meta) or 4- (para) positions.

Feature	p-Nitrocinnamide (4-NO)	o-Nitrocinnamide (2-NO)
H-Bonding Dominance	Intermolecular (Network forming)	Intramolecular (Network terminating)
Molecular Planarity	High (Planar sheets)	Low (Twisted phenyl ring)
Packing Motif	2D Sheets / Ribbons	Disrupted / Discrete units
Melting Point	High (~200°C+)	Lower (Due to weaker lattice energy)
Crystallization	Facile (High symmetry)	Difficult (Often requires specific solvates)

Mechanistic Pathway of Structural Disruption

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The following diagram illustrates the logical flow of how the ortho-substitution alters the solid-state assembly.

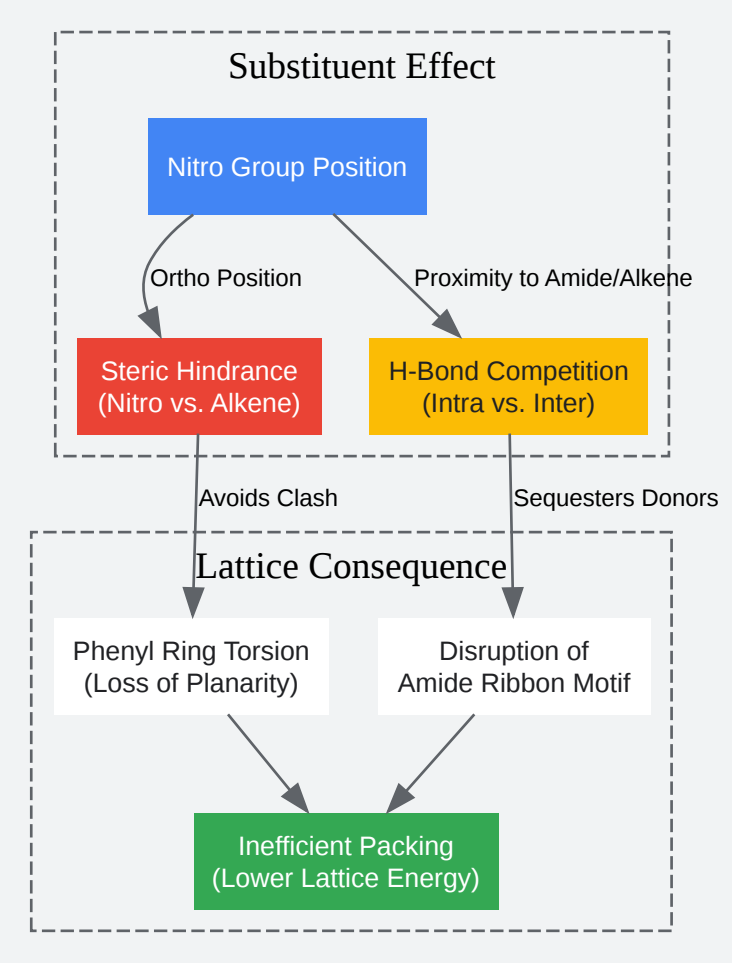

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Figure 1: Mechanistic pathway showing how ortho-substitution disrupts crystal packing.

Comparative Performance Data

The structural differences translate directly into measurable physical properties. The data below synthesizes findings from crystallographic databases (CSD) and thermal analysis.

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Property	o-Nitrocinnamide	m-Nitrocinnamide	p-Nitrocinnamide	Significance
Crystal System	Triclinic / Monoclinic (Predicted)	Monoclinic ( )	Monoclinic ( )	Symmetry correlates with stability.
Space Group	Often Disordered / Polymorphic			p-isomer packs most efficiently.
H-Bond Motif	Intramolecular (N-H...O)	Intermolecular Chains	Intermolecular Sheets	Determines solubility profile.
Melting Point	~200-205 K (Lower)	Intermediate	High (>280 K)	o-isomer is easier to process/melt.
Solubility (Organic)	High	Moderate	Low	o-isomer is preferred for solution-phase reactions.

> *Critical Note: Recent crystallographic surveys (e.g., Cryst. Growth Des. 2025) note that while m- and p- isomers form isostructural sets, the o-isomer frequently fails to crystallize in the standard form, often requiring co-crystallization or solvates to stabilize the lattice.*

Experimental Protocols

To verify these structural claims in a lab setting, the following protocols are recommended. These are designed to be self-validating: if the o-isomer crystallizes as distinct needles vs. the p-isomer's plates, the structural hypothesis is supported.

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Synthesis & Crystallization Workflow

Objective: Synthesize and grow single crystals suitable for XRD analysis.

- Synthesis:
  - Reactants:o-Nitrobenzaldehyde (10 mmol) + Malonic acid (12 mmol) + Pyridine (catalytic).
  - Condition: Knoevenagel condensation at 90°C for 4 hours.
  - Conversion: Convert acid to amide via Acid Chloride (SOCl

) followed by NH

    (aq) quench.
- Purification:
  - Recrystallize crude solid from Ethanol/Water (70:30).
  - Validation Point:o-isomer should precipitate as fluffy, yellowish needles. p-isomer typically forms hard, pale plates.
- Crystal Growth (Slow Evaporation):
  - Dissolve 50 mg of pure amide in 10 mL Methanol/Acetone (1:1).
  - Filter into a clean vial; cover with parafilm punctured with 3 pinholes.
  - Store at 4°C in a vibration-free zone.

Characterization Logic (XRD & IR)

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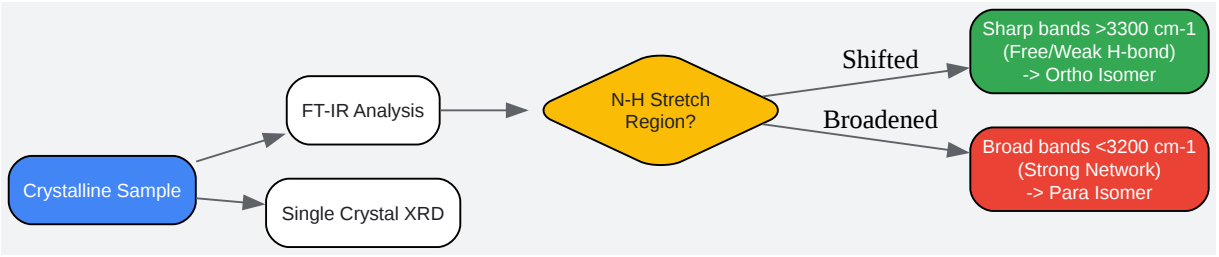

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Figure 2: Diagnostic workflow to distinguish isomers using H-bond signatures.

Protocol Validation:

- IR Spectroscopy: Look for the N-H stretch. In **o-Nitrocinnamide**, the intramolecular H-bond (N-H...O-N) often results in a sharper, less red-shifted peak compared to the broad, strongly red-shifted band of the p-isomer's intermolecular network.

References

- Crystal Structure Prediction & Isostructurality:Predictability of Isostructurality within Monosubstituted Cinnamide Crystals. (2025).[1][2][3] ACS Publications. (Note: Highlights the anomaly of 2-nitrocinnamide crystallization).
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- Crystallographic Data: Cambridge Structural Database (CSD). Search Query: Nitrocinnamide.

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